

Techniques for Purifying Recombinant Human KLK7 Protein: Application Notes and Protocols

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Introduction

Human Kallikrein-related peptidase 7 (KLK7), also known as stratum corneum chymotryptic enzyme (SCCE), is a serine protease predominantly expressed in the epidermis. It plays a crucial role in the physiological process of skin desquamation by degrading intercellular cohesive structures in the stratum corneum. Dysregulation of KLK7 activity has been implicated in various skin disorders, including atopic dermatitis and Netherton syndrome, as well as in cancer progression. Consequently, the availability of highly purified and active recombinant human KLK7 is essential for biochemical and structural studies, inhibitor screening, and the development of diagnostic and therapeutic agents. This document provides detailed application notes and protocols for the expression and purification of recombinant human KLK7.

Data Presentation

Table 1: Comparison of Recombinant Human KLK7 Protein Preparations

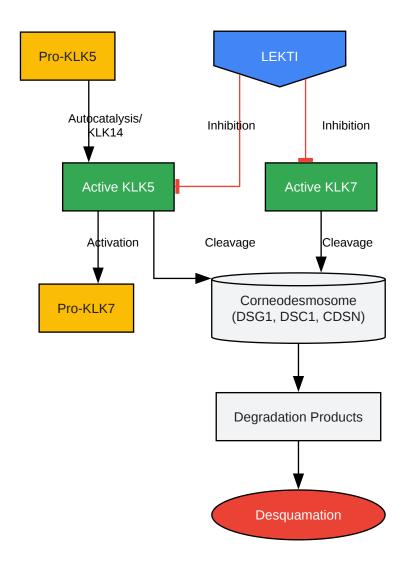


Feature	Expression System	Purity	Molecular Mass (SDS- PAGE)	Specific Activity
Example 1	Pichia pastoris	>90%	~30 kDa, 28 kDa, 20 kDa (reduced)	Not specified
Example 2	HEK293 Cells	>97%	~30-33 kDa (reduced, glycosylated)	>150 pmoles/min/µg
Example 3	NS0 (mouse myeloma)	>95%	29 kDa and 32 kDa (reduced)	Not specified
Example 4	HEK293 Cells	Not specified	Not specified	>300 pmoles/min/µg
Example 5	E. coli	>90%	~55 kDa (with GST tag, reduced)	Not specified

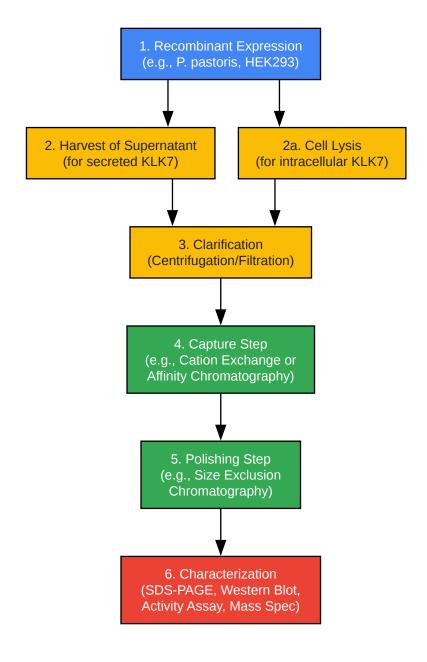
Signaling Pathway and Experimental Workflow KLK7 in Skin Desquamation

KLK7 is a key enzyme in the proteolytic cascade that governs the shedding of corneocytes from the skin surface. Its activity is tightly regulated. The pathway diagram below illustrates the activation of KLK7 and its role in the degradation of corneodesmosomal proteins, a process that is critical for maintaining skin homeostasis.









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